

# handling FTI-276 hygroscopic properties

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## Compound Focus: Fti 276

CAS No.: 170006-72-1

Cat. No.: S548235

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## Understanding FTI-276 Properties

FTI-276 is a potent farnesyltransferase inhibitor supplied as a white to off-white solid that is **hygroscopic**, meaning it readily absorbs moisture from the air [1] [2]. This property can impact its stability and performance in experiments. Key quantitative data are summarized below.

Property	Specification / Value	Source / Reference
Quality/Assay	≥90% (HPLC) [1]	Calbiochem (Merck KGaA)
Physical Form	Solid, white to off-white [1] [2]	Calbiochem (Merck KGaA); MedChemExpress
Hygroscopicity	Yes; must be stored desiccated [1]	Calbiochem (Merck KGaA)
Solubility (Stock)	25 mg/mL in DMSO [1]; 100 mg/mL in DMSO (ultrasonic recommended) [2]	Calbiochem (Merck KGaA); MedChemExpress
Long-term Storage	-20°C, desiccated [1]	Calbiochem (Merck KGaA)
Reconstituted Solution	Stable for up to 1 week at -70°C [1]	Calbiochem (Merck KGaA)

## Frequently Asked Questions & Troubleshooting

### FAQ 1: How should I store FTI-276 to prevent moisture degradation?

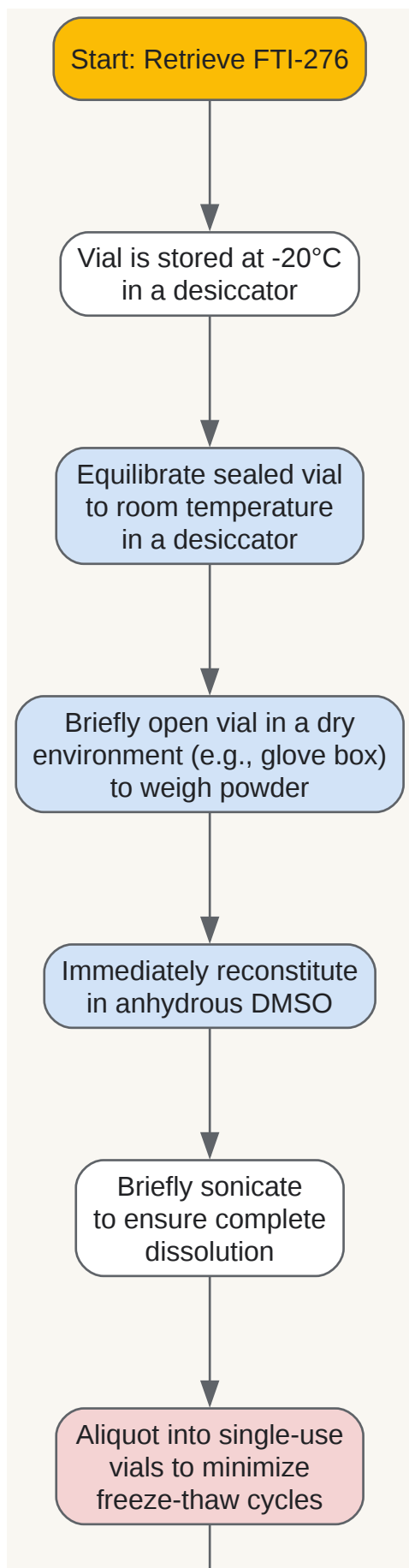
- **Answer:** Due to its hygroscopic nature, FTI-276 must be stored in a desiccated environment at **-20°C** [1]. The product is packaged under an inert gas to enhance stability [1].
- **Troubleshooting:** If you suspect the powder has clumped or become wet, it may have degraded.
  - **Solution:** Gently bring the vial to room temperature in a desiccator before opening to prevent condensation. Perform analytical testing (e.g., HPLC) to confirm the compound's purity and potency before use in critical experiments.

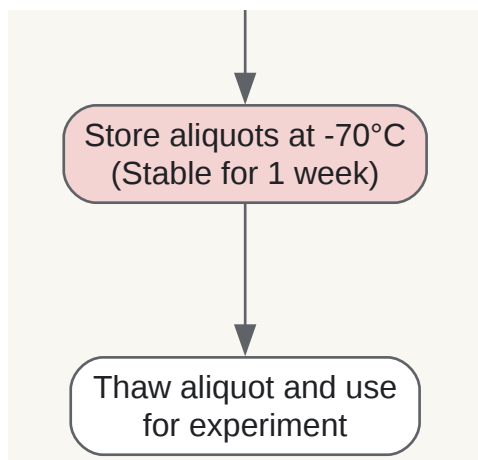
### FAQ 2: What is the correct way to prepare and store stock solutions of FTI-276?

- **Answer:** Dimethyl sulfoxide (DMSO) is the recommended solvent [1] [2]. After reconstitution, the solution is not stable for long periods.
  - **Protocol:** Aliquot the stock solution and freeze it at **-70°C**. Under these conditions, stock solutions are stable for up to **1 week** [1].
- **Troubleshooting:** Precipitation or inconsistent experimental results may occur.
  - **Solution:**
    - Ensure complete dissolution by using ultrasonic treatment [2].
    - Avoid repeated freeze-thaw cycles by using single-use aliquots.
    - Use newly opened, anhydrous DMSO for preparation, as hygroscopic DMSO can absorb water and affect solubility and stability [2].

## Experimental Handling Workflow

The following diagram outlines the key steps for handling FTI-276 to ensure its stability, from storage to experimental use.





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## References

1. FTI-276 A highly potent and selective CAAX peptidomimetic of ... [sigmaaldrich.com]
2. FTI 276 TFA | Farnesyl Transferase Inhibitor [medchemexpress.com]

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